

Toxicological Profile of Butylated Triphenyl Phosphate Esters: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Butylated triphenyl phosphate*

CAS No.: 220352-35-2

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Butylated triphenyl phosphate esters (BTPs) are a class of organophosphate flame retardants and plasticizers used in a variety of commercial and industrial applications.^{[1][2][3]} Widespread use has led to their presence in the environment and detectable levels in human tissues, prompting a thorough evaluation of their toxicological profile.^{[4][5]} This technical guide provides a comprehensive overview of the current toxicological data on BTPs, with a focus on quantitative data, experimental methodologies, and potential mechanisms of toxicity. The information is intended to serve as a resource for researchers, scientists, and drug development professionals in assessing the potential risks associated with exposure to these compounds.

Introduction

Butylated triphenyl phosphate esters are part of the broader family of triaryl phosphates.^[1] They are not a single chemical entity but rather a mixture of isomers with varying degrees of butylation on the phenyl rings.^[6] This variability can influence their physicochemical properties

and toxicological profiles. A common commercial formulation contains tert-butylphenyl diphenyl phosphate as a major component.[6] Due to structural similarities to other neurotoxic organophosphates like tri-ortho cresyl phosphate (TOCP), there has been concern regarding their potential for delayed neurotoxicity.[1] However, studies have also revealed effects on other organ systems, particularly the endocrine and reproductive systems.[3][7][8] This guide synthesizes the available data on the acute, subchronic, reproductive, developmental, and genotoxic effects of BTPs.

Quantitative Toxicological Data

The following tables summarize the key quantitative toxicity data for **butylated triphenyl phosphate** esters from various studies.

Table 1: Acute Toxicity of **Butylated Triphenyl Phosphate** Esters

Endpoint	Species	Route	Value	Reference
LD50	Rat, Rabbit	Oral	>2000 mg/kg bw	[6]
LD50	Rat, Rabbit	Dermal	>2000 mg/kg bw	[6]
LC50	Rat	Inhalation	>200 mg/L (tert-butylphenyl diphenyl phosphate)	[6]
LC50	Rat	Inhalation	>3.1 mg/L (commercial mixture)	[6]

Table 2: Repeated Dose and Reproductive/Developmental Toxicity of **Butylated Triphenyl Phosphate** Esters

Study Type	Species	Route	NOAEL	LOAEL/Effect	Reference
Reproductive Toxicity (OECD TG 421)	Rat	Oral (gavage)	1000 mg/kg bw/day (parental, reproductive, and developmental)	-	[6]
Reproductive Toxicity (non-GLP)	Rat	Oral (gavage)	600 mg/kg bw/day	1000 mg/kg bw/day (decreased fertility and mating indices, prolonged estrus cycle)	[6]
90-day Inhalation	Rabbit	Inhalation	100 mg/m ³	-	[6]
90-day Inhalation	Rat	Inhalation	-	100 mg/m ³ (lesions in adrenals and ovaries)	[6]
Subchronic (13 weeks)	Hen	Oral (gavage)	1000 mg/kg bw/day (for neurotoxicity)	-	[6]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of toxicological studies. Below are descriptions of key experimental protocols cited in the literature for BTPs.

Acute Oral Toxicity (LD50)

- Guideline: Similar to OECD Test Guideline 401.
- Species: Rats and rabbits.
- Administration: The test substance, a commercial butylated triaryl phosphate ester formulation, was administered orally via gavage.
- Dosage: A limit test was performed at a dose of 2000 mg/kg body weight.
- Observation Period: Animals were observed for clinical signs of toxicity and mortality for a period of 14 days.
- Endpoint: The median lethal dose (LD50) was determined to be greater than 2000 mg/kg bw. [\[6\]](#)

Reproductive/Developmental Toxicity Screening Test (OECD TG 421)

- Species: Sprague-Dawley rats (12 animals/sex/dose).
- Administration: A commercial butylated triaryl phosphate ester formulation was administered daily by oral gavage.
- Dosage Levels: 50, 250, and 1000 mg/kg bw/day.
- Treatment Period: Males were treated for 35 consecutive days, and females were treated for approximately 58 days, starting 14 days prior to mating and continuing through gestation and lactation.
- Endpoints Evaluated:
 - Parental: Mortality, clinical signs, body weight, food consumption, reproductive performance (mating, fertility, gestation length), and reproductive organ weights and histopathology.
 - Offspring: Litter size, number of live and dead pups, pup weight, and pup survival.

- Results: No treatment-related parental or developmental toxicity was observed up to the highest dose tested, resulting in a NOAEL of 1000 mg/kg bw/day.[6]

Delayed Neurotoxicity Assessment in Hens

- Guideline: Similar to US EPA guideline (and OECD TG 418).
- Species: Adult hens, which are the preferred model for organophosphate-induced delayed neurotoxicity (OPIDN).[1]
- Administration: A commercial butylated triaryl phosphate ester formulation was administered orally by gavage.
- Dosage: A limit dose of 11.7 g/kg bw was administered on days 1 and 22.
- Positive Control: Tri-ortho-cresyl phosphate (TOCP) was used as a positive control to induce OPIDN.
- Endpoints Evaluated:
 - Clinical signs of neurotoxicity (e.g., ataxia).
 - Histopathological examination of nervous system tissues.
 - Measurement of neuropathy target esterase (NTE) inhibition in the brain and spinal cord.
- Results: The butylated triaryl phosphate ester formulation did not produce any signs of clinical neurotoxicity, lesions in the nervous system, or NTE inhibition, in contrast to the positive control.[1][6]

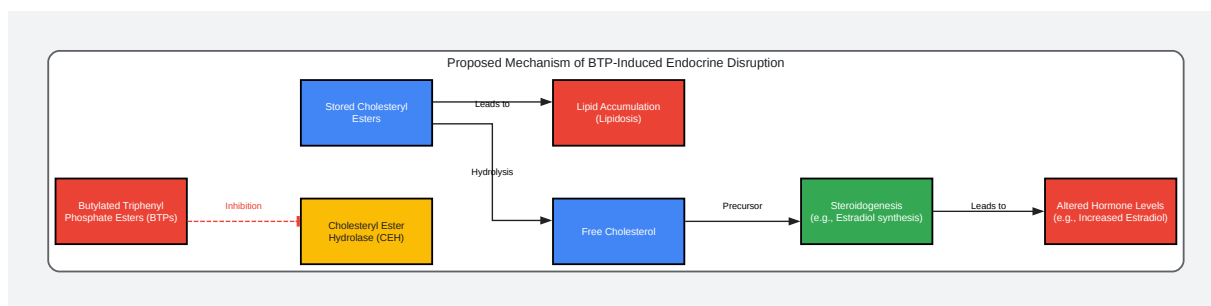
Toxicological Endpoints and Signaling Pathways Endocrine Disruption

Several studies indicate that BTPs can act as endocrine-disrupting chemicals, particularly affecting the adrenal glands and ovaries.[3][7][8]

- Observed Effects:

- Enlargement of the adrenals.[6]
- Lipidosis and cytoplasmic vacuolization of the adrenal cortex and ovarian interstitial cells. [6][7]
- Hypertrophy of adrenocortical cells.[7]
- Elevated serum estradiol levels in female rats.[7][8]
- Prolonged estrus cycles.[6]

These findings suggest an interference with steroidogenesis. The accumulation of cholesterol esters in adrenal and ovarian cells points towards a potential inhibition of cholesteryl ester hydrolase, an enzyme crucial for releasing free cholesterol for steroid hormone synthesis.[7]



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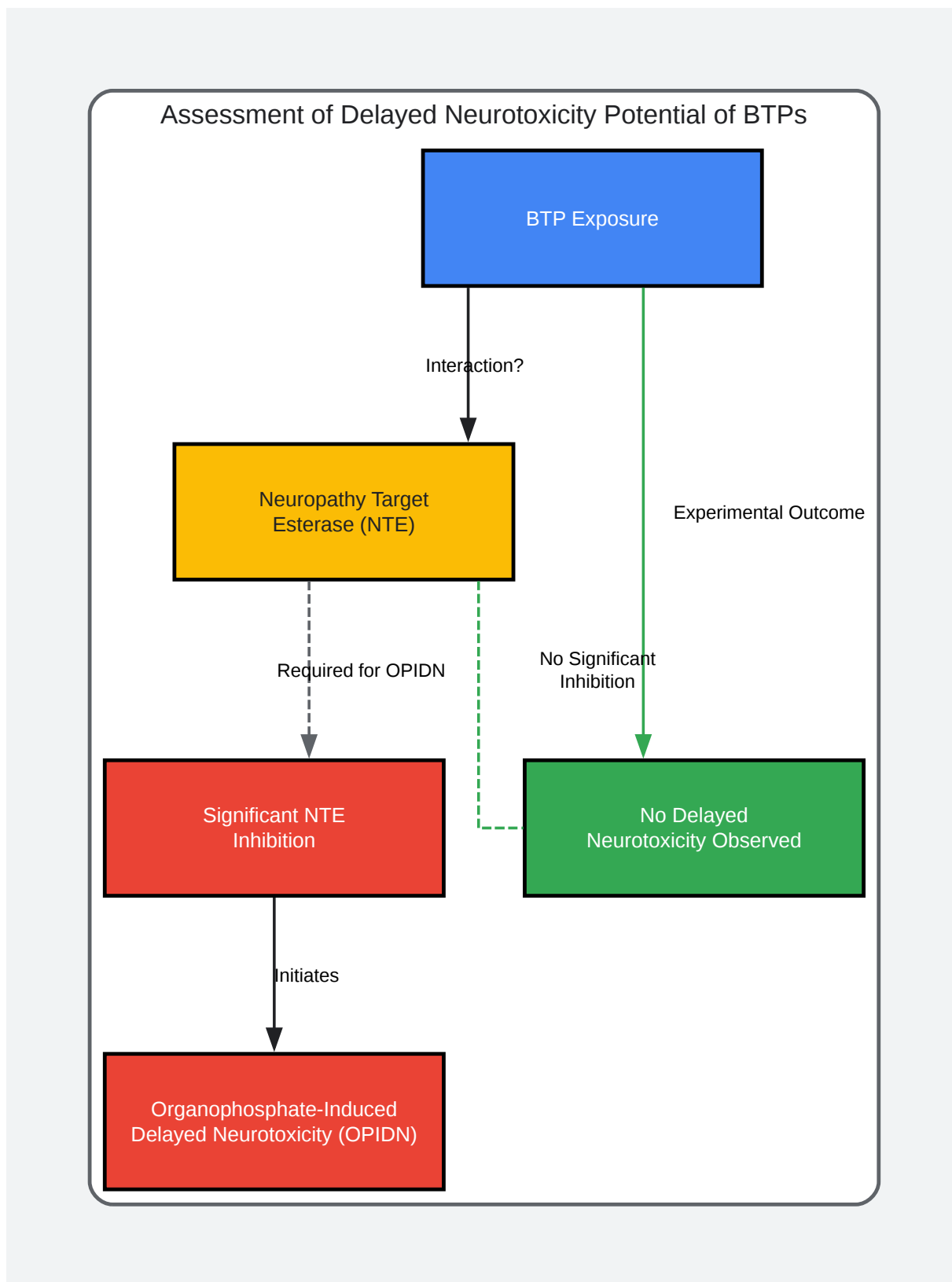
Proposed pathway for BTP-induced endocrine disruption.

Neurotoxicity

While structurally related to potent neurotoxicants, BTPs have shown a low potential for inducing organophosphate-induced delayed neurotoxicity (OPIDN).^[1]

- Observed Effects:
 - Standard acute and subchronic studies in hens, the primary model for OPIDN, have failed to demonstrate neurotoxic effects at high doses.^[1]^[6]
 - No significant inhibition of neuropathy target esterase (NTE), the key initiating event for OPIDN, has been observed.^[6]

This suggests that the specific butylated substitutions on the phenyl rings may sterically hinder the interaction with NTE, a critical step for the initiation of delayed neurotoxicity.



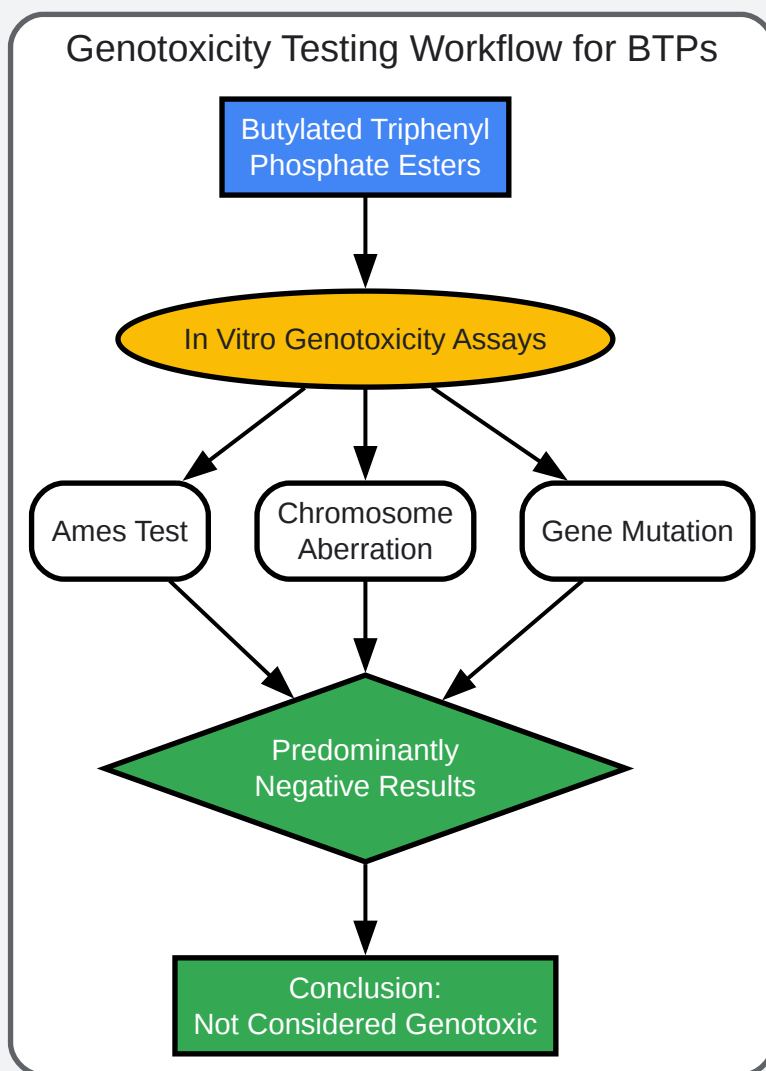
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Logical flow of BTP delayed neurotoxicity assessment.

Genotoxicity and Carcinogenicity

The available evidence from in vitro studies suggests that **butylated triphenyl phosphate esters** are not genotoxic.^[6]

- Tests Conducted:
 - Ames tests (bacterial reverse mutation assay) in *Salmonella typhimurium*.
 - DNA damage and repair assays.
 - Gene mutation assays.
 - Chromosome aberration tests.
 - Mammalian cell transformation assays.
- Results: The majority of these in vitro assays have been negative, both with and without metabolic activation.^[6]
- Carcinogenicity: There is currently insufficient data to draw conclusions regarding the carcinogenic potential of BTPs.^[6]



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Workflow for the genotoxicity assessment of BTPs.

Conclusion

Butylated triphenyl phosphate esters exhibit a low order of acute toxicity via oral, dermal, and inhalation routes. The primary toxicological concerns identified in repeated-dose studies are related to endocrine disruption, with effects observed on the adrenal glands and ovaries, likely through interference with steroidogenesis. While structurally similar to other neurotoxic

organophosphates, BTPs do not appear to pose a significant risk for delayed neurotoxicity. The available in vitro data indicate a lack of genotoxic potential. However, data on carcinogenicity are lacking. This guide provides a summary of the current understanding of the toxicology of BTPs, highlighting the need for further research to fill existing data gaps, particularly concerning chronic exposure and carcinogenic potential. The detailed experimental protocols and proposed mechanistic pathways offer a foundation for future research in this area.

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- To cite this document: BenchChem. [Toxicological Profile of Butylated Triphenyl Phosphate Esters: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15721385/docs#toxicological-profile-of-butylated-triphenyl-phosphate-esters-an-in-depth-technical-guide>]

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